

# Best practices for preparing Co 101244 hydrochloride stock solutions

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## Compound of Interest

Compound Name: Co 101244 hydrochloride

Cat. No.: B1669276

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## Technical Support Center: Co 101244 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for preparing and handling **Co 101244 hydrochloride** stock solutions.

## Frequently Asked Questions (FAQs)

What is **Co 101244 hydrochloride**?

**Co 101244 hydrochloride** is a potent and selective antagonist of the GluN2B (formerly NR2B) subunit of N-methyl-D-aspartate (NMDA) receptors.<sup>[1][2][3][4]</sup> It has demonstrated neuroprotective effects in both in vitro and in vivo studies.<sup>[1][2][3][4]</sup> The compound is also known by the synonyms PD 174494 and Ro 63-1908.<sup>[3][4][5]</sup>

What are the primary solvents for dissolving **Co 101244 hydrochloride**?

**Co 101244 hydrochloride** is soluble in water and DMSO.<sup>[1][2][3][6]</sup> It is also soluble in ethanol and sparingly soluble in PBS (pH 7.2).<sup>[5]</sup>

How should I store the solid compound and prepared stock solutions?

For the solid compound, short-term storage at +4°C is recommended.[1][3][6] For long-term storage, it is best to keep it at -20°C.[4]

Prepared stock solutions have different storage recommendations based on the storage temperature. For storage at -20°C, the solution should be used within one month.[7] For longer-term storage up to six months, it is recommended to store the solution at -80°C.[7] To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[7]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during preparation.	Incomplete dissolution.	Gentle heating and/or sonication can be used to aid in dissolving the compound completely.[7]
Inconsistent experimental results.	Improper storage leading to degradation of the compound.	Ensure the stock solution is stored at the correct temperature and used within the recommended timeframe. Aliquot the stock solution to avoid repeated freeze-thaw cycles.[7]
Inaccurate concentration due to batch-specific molecular weight.	Always use the batch-specific molecular weight provided on the product vial or Certificate of Analysis when calculating the amount of solvent needed.[1][2]	

## Quantitative Data Summary

### Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Water	37.79	100
DMSO	18.9	50
Ethanol	≥ 10	Not Specified
PBS (pH 7.2)	1-10 (sparingly soluble)	Not Specified

Data sourced from multiple suppliers and may vary.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Stock Solution Preparation Volumes (Based on MW: 377.91)

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	2.65 mL	13.23 mL	26.46 mL
5 mM	0.53 mL	2.65 mL	5.29 mL
10 mM	0.26 mL	1.32 mL	2.65 mL
50 mM	0.05 mL	0.26 mL	0.53 mL

This table is for guidance only. Always refer to the batch-specific molecular weight for precise calculations.[\[1\]](#)[\[3\]](#)

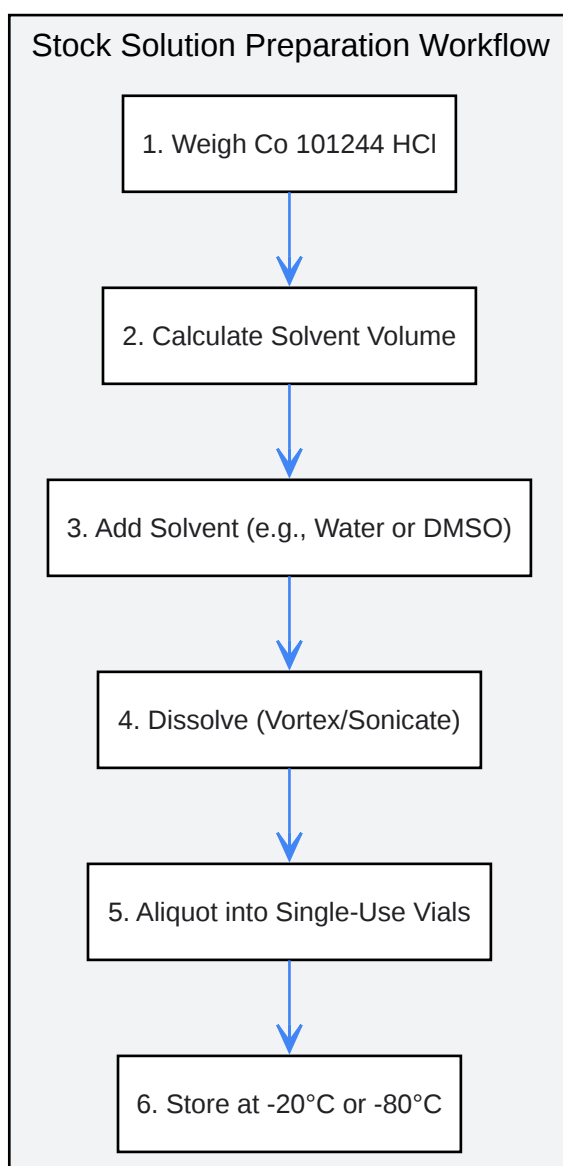
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in Water

- **Weighing:** Accurately weigh out the desired amount of **Co 101244 hydrochloride** powder using a calibrated analytical balance. For example, weigh 1 mg of the compound.
- **Solvent Addition:** Based on the batch-specific molecular weight (approximated as 377.91 g/mol for this example), calculate the required volume of water. To prepare a 10 mM stock solution from 1 mg of the compound, you will need 0.26 mL of water.[\[1\]](#)[\[3\]](#)

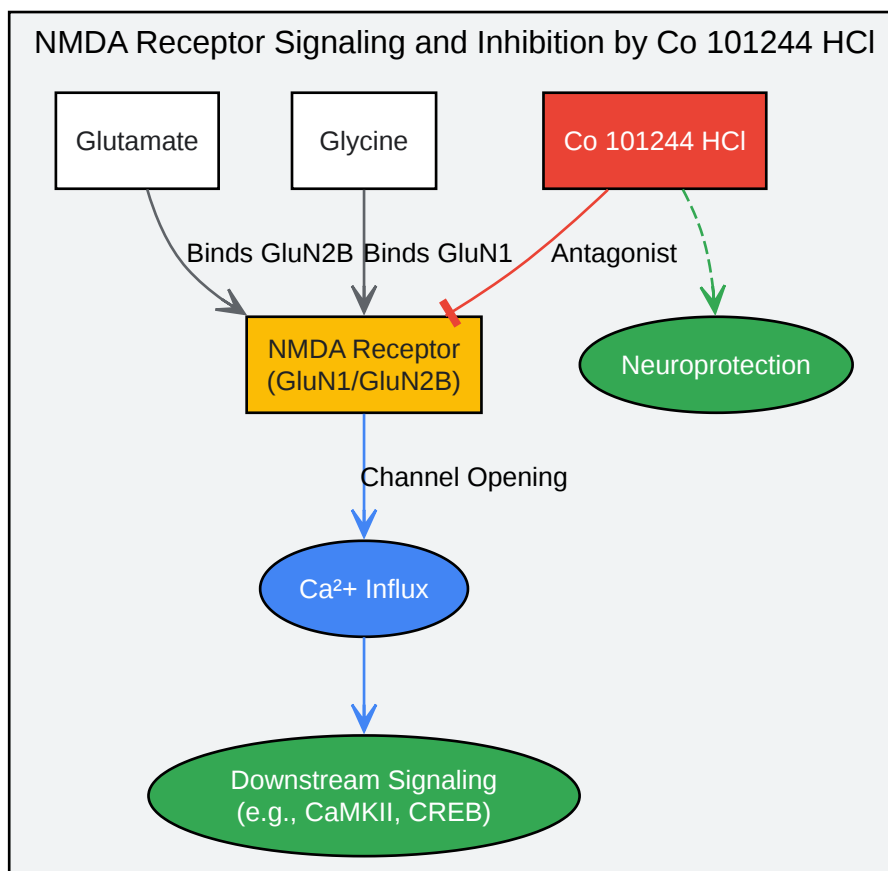
- Dissolution: Add the water to the vial containing the **Co 101244 hydrochloride**.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C for up to one month or -80°C for up to six months.[7]

## Visualizations



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Caption: Workflow for preparing **Co 101244 hydrochloride** stock solutions.



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Caption: Simplified signaling pathway of the NMDA receptor and its inhibition by **Co 101244 hydrochloride**.

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